

Technical Whitepaper: 1-Ethyl-2,3,3-trimethyl-3H-indolium iodide

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Compound of Interest

Compound Name: *3H-Indolium, 1-ethyl-2,3,3-trimethyl-, iodide*

Cat. No.: B140576

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CAS Number: 14134-81-7

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Ethyl-2,3,3-trimethyl-3H-indolium iodide is a quaternary ammonium salt belonging to the indolium family of heterocyclic compounds. This document provides an in-depth technical overview of its synthesis, physicochemical properties, and, notably, its application as a key intermediate in the development of fluorescent probes. While direct pharmaceutical applications are not widely documented, its role in the synthesis of cyanine dyes and sensor molecules makes it a compound of significant interest for bioanalytical and diagnostic tool development, areas with direct relevance to the drug discovery and development process.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety information for 1-ethyl-2,3,3-trimethyl-3H-indolium iodide is presented below.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	14134-81-7	[1]
Molecular Formula	C13H18IN	
Molecular Weight	315.19 g/mol	
Appearance	White to light yellow to purple powder/crystals	
Melting Point	200.00°C - 202.00°C	
Purity	>98.0% (HPLC)	
Synonyms	1-Ethyl-2,3,3-trimethyl-3H-indol-1-ium iodide, N-ethyl-2,3,3-trimethyl-3H-indol-1-ium iodide	

Table 2: Safety Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P280: Wear protective gloves/ eye protection/ face protection.
H319: Causes serious eye irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H335: May cause respiratory irritation	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P302 + P352: IF ON SKIN: Wash with plenty of water.	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Synthesis Protocols

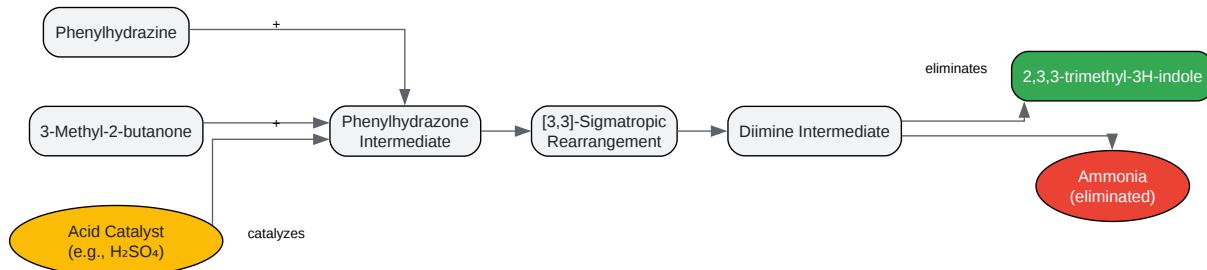
The synthesis of 1-ethyl-2,3,3-trimethyl-3H-indolium iodide can be conceptualized as a two-step process: the formation of the indole ring system followed by quaternization of the nitrogen atom.

Step 1: Synthesis of 2,3,3-trimethyl-3H-indole (Fischer Indole Synthesis)

The indole core is typically synthesized via the Fischer indole synthesis. This reaction involves the acid-catalyzed reaction of a phenylhydrazine with a ketone or aldehyde. For the synthesis of 2,3,3-trimethyl-3H-indole, phenylhydrazine and 3-methyl-2-butanone are used.

Experimental Protocol:

- To a reaction vessel, add phenylhydrazine and 3-methyl-2-butanone in a suitable acidic catalyst (e.g., sulfuric acid, polyphosphoric acid, or p-toluenesulfonic acid).
- Heat the reaction mixture under reflux for a specified period. The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, cool the reaction mixture and neutralize it with a base (e.g., sodium hydroxide solution).
- Extract the product with an organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to yield 2,3,3-trimethyl-3H-indole.



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Fischer Indole Synthesis Workflow

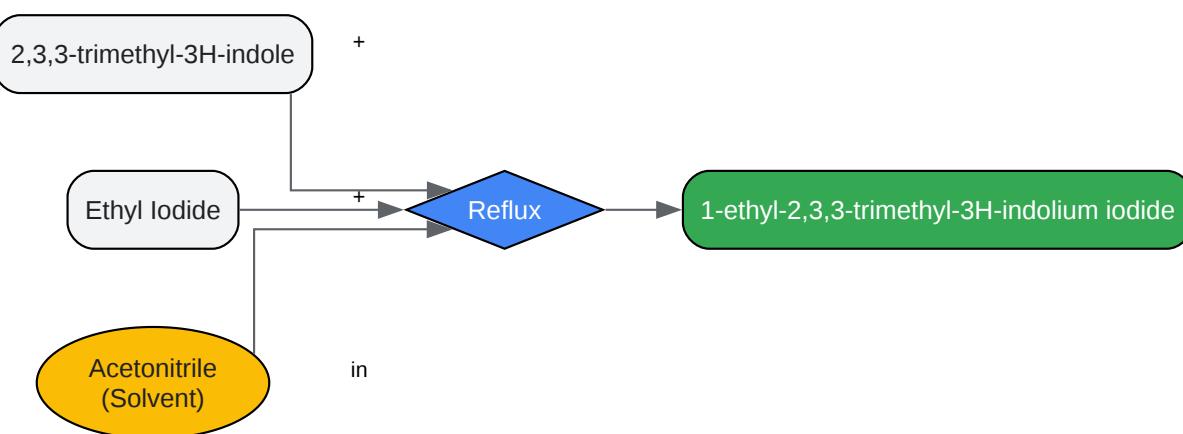
Step 2: Quaternization to 1-ethyl-2,3,3-trimethyl-3H-indolium iodide

The final step is the quaternization of the nitrogen atom in the indole ring with an ethyl group. This is a standard N-alkylation reaction. A plausible method is the reaction of 2,3,3-trimethyl-3H-indole with ethyl iodide. A similar procedure has been described for the synthesis of a related sulfonated indolium salt.[2]

Experimental Protocol:

- Dissolve 2,3,3-trimethyl-3H-indole in a suitable solvent such as acetonitrile.
- Add an excess of ethyl iodide to the solution.
- Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by TLC.
- Upon completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution.

- Collect the solid product by filtration and wash with a cold solvent (e.g., diethyl ether) to remove any unreacted starting materials.
- Dry the product under vacuum to yield 1-ethyl-2,3,3-trimethyl-3H-indolium iodide.



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Quaternization of 2,3,3-trimethyl-3H-indole

Application in Fluorescent Probe Synthesis

1-Ethyl-2,3,3-trimethyl-3H-indolium iodide is a valuable precursor for the synthesis of fluorescent probes, particularly for the detection of anions like cyanide. An example is the synthesis of a furfural derivative-indolium conjugated colorimetric and fluorescent probe, L1.

Synthesis of a Cyanide-Sensing Fluorescent Probe (L1)

Experimental Protocol:

- Dissolve 5-(p-nitrophenyl) furfural (2 mM) and 1-ethyl-2,3,3-trimethyl-3H-indol-1-ium iodide (2 mM) in absolute ethanol (20 mL).
- Add piperidine as a catalyst to the solution.
- Stir the mixture and reflux at 80 °C for 12 hours.

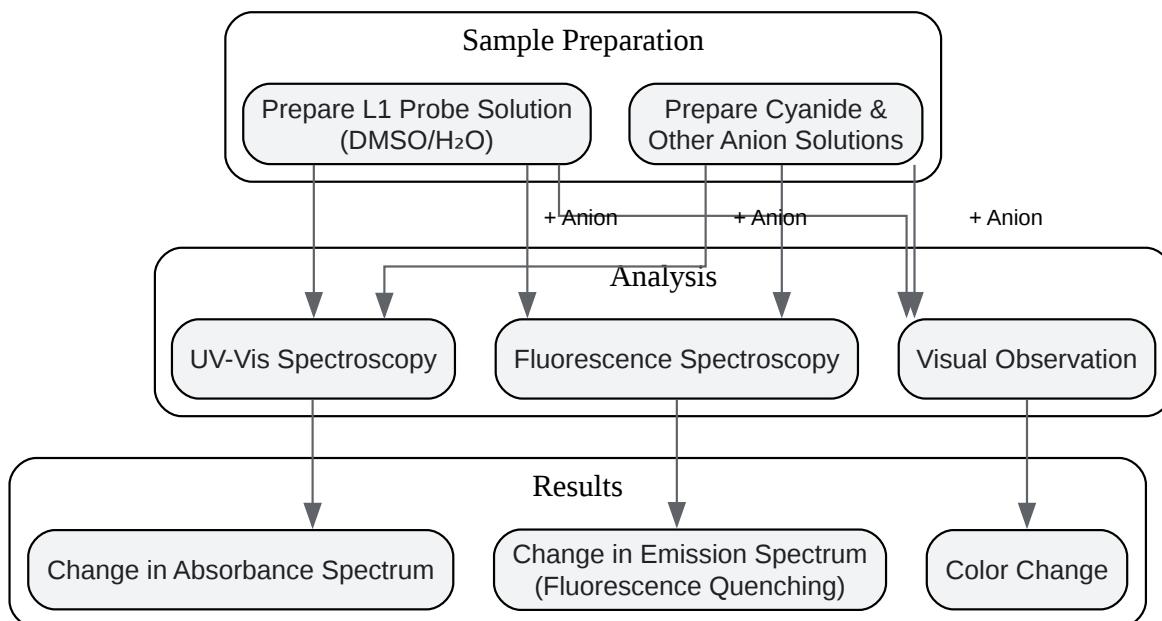
- After the reaction, cool the solution to room temperature.
- Remove the solvent under reduced pressure.
- Purify the resulting dark red powder to obtain the L1 probe.

Experimental Workflow for Cyanide Detection

The response of the L1 probe to cyanide is measured using colorimetric and fluorescence analysis.

Experimental Protocol:

- Prepare a stock solution of the L1 probe in a suitable solvent mixture (e.g., DMSO/H₂O (1:1, v/v)).
- Prepare solutions of various anions, including cyanide, in the same solvent system.
- For UV-vis spectroscopy, record the absorbance spectrum of the L1 probe solution before and after the addition of the cyanide solution.
- For fluorescence spectroscopy, record the emission spectrum of the L1 probe solution before and after the addition of the cyanide solution, using an appropriate excitation wavelength.
- Observe any visual color changes in the solution upon the addition of cyanide.



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Experimental Workflow for Cyanide Detection

Mechanism of Cyanide Sensing

The detection of cyanide by the L1 probe is based on a nucleophilic attack of the cyanide anion on the C=N bond of the indolium moiety. This disrupts the intramolecular charge transfer (ICT) within the probe molecule, leading to a color change and fluorescence quenching.

Cyanide Sensing Mechanism

Conclusion

1-Ethyl-2,3,3-trimethyl-3H-indolium iodide is a versatile chemical intermediate with well-defined physicochemical properties. While its direct application in drug development is not established, its crucial role as a building block in the synthesis of fluorescent probes for biologically relevant anions like cyanide highlights its importance in the broader field of biomedical research and diagnostics. The synthetic routes are straightforward, and its application in sensor technology is based on well-understood chemical principles. This makes it a valuable compound for researchers and scientists working on the development of new analytical tools.

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References

- 1. 14134-81-7 Cas No. | 1-Ethyl-2,3,3-trimethyl-3H-indol-1-ium iodide | Apollo [store.apolloscientific.co.uk]
- 2. Synthesis of Quaternary Heterocyclic Salts - PMC [pmc.ncbi.nlm.nih.gov]
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